

Btk-IN-15: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Btk-IN-15*
Cat. No.: *B15611510*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Btk-IN-15 is a potent and orally bioavailable inhibitor of Bruton's tyrosine kinase (BTK).[1] BTK is a critical non-receptor tyrosine kinase in the B-cell antigen receptor (BCR) signaling pathway, playing a central role in B-cell development, differentiation, and survival. Dysregulation of BTK signaling is implicated in various B-cell malignancies and autoimmune diseases, making it a key therapeutic target. **Btk-IN-15** demonstrates high selectivity and anti-tumor activity, inducing apoptosis in cancer cells.[1] These application notes provide detailed information on the recommended solvent, storage conditions, and experimental protocols for the effective use of **Btk-IN-15** in research settings.

Recommended Solvent and Storage Conditions

Proper handling and storage of **Btk-IN-15** are crucial to maintain its stability and activity. The following are the recommended solvent and storage conditions based on manufacturer guidelines.

Solvent for Stock Solutions:

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions of **Btk-IN-15**. [2][3][4][5] For cell-based assays, it is critical to ensure that the final concentration of DMSO in the culture medium is less than 0.5% to avoid cytotoxicity.[4]

Storage Conditions:

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Table 1: Recommended storage conditions for **Btk-IN-15**.[\[4\]](#)

Handling Instructions:

- Before opening the vial, centrifuge it to ensure that the compound, which may have adhered to the cap or walls during transport, is collected at the bottom.
- Prepare stock solutions by dissolving the powder in DMSO. Gentle warming in a 37°C water bath can aid in complete dissolution.[\[6\]](#)
- For long-term storage of stock solutions, aliquot into smaller volumes to avoid repeated freeze-thaw cycles.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Quantitative Data

Btk-IN-15 has been characterized by its potent inhibitory activity against BTK and various cancer cell lines. The following tables summarize the key quantitative data.

Target	IC50
BTK	0.7 nM
TMD8 (Lymphoma Cell Line)	2.6 nM
REC-1 (Mantle Cell Lymphoma)	1.7 nM
BTK autophosphorylation (Tyr223)	1.49 nM
hERG channel	4.38 μ M

Table 2: In vitro inhibitory activity of **Btk-IN-15**.[\[1\]](#)

Cell Line	Assay	Effect	Concentration	Time
TMD8	Cell Cycle Analysis	G1 phase arrest	1-100 nM	48 h
TMD8	Apoptosis Assay	Induction of apoptosis	10-1000 nM	72 h

Table 3: Cellular effects of **Btk-IN-15**.[\[1\]](#)

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the efficacy of **Btk-IN-15**.

Biochemical BTK Kinase Assay

This protocol describes a method to determine the in vitro inhibitory activity of **Btk-IN-15** against purified BTK enzyme.

Materials:

- Recombinant human BTK enzyme
- Kinase buffer (e.g., 50 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)
- ATP
- Substrate (e.g., poly(Glu, Tyr) 4:1)
- **Btk-IN-15**
- ADP-Glo™ Kinase Assay Kit (or similar)
- Microplate reader

Procedure:

- Prepare a serial dilution of **Btk-IN-15** in kinase buffer.
- In a 96-well plate, add the BTK enzyme, the substrate, and the **Btk-IN-15** dilutions.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at 30°C for a specified time (e.g., 60 minutes).
- Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay Kit according to the manufacturer's instructions.
- Determine the IC50 value by plotting the percentage of inhibition against the log concentration of **Btk-IN-15**.

Cell Viability Assay (MTT Assay)

This protocol measures the effect of **Btk-IN-15** on the proliferation of cancer cell lines.

Materials:

- Cancer cell line (e.g., TMD8, REC-1)
- Complete cell culture medium
- **Btk-IN-15**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO
- 96-well plates
- Microplate reader

Procedure:

- Seed the cells in a 96-well plate at a suitable density and allow them to attach overnight.

- Treat the cells with a serial dilution of **Btk-IN-15** and incubate for the desired duration (e.g., 72 hours).
- Add MTT solution to each well and incubate for 2-4 hours at 37°C, allowing viable cells to form formazan crystals.
- Add DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the untreated control and determine the IC50 value.

Western Blot for BTK Phosphorylation

This protocol assesses the ability of **Btk-IN-15** to inhibit the autophosphorylation of BTK in cells.

Materials:

- Cancer cell line expressing BTK
- **Btk-IN-15**
- Lysis buffer
- Primary antibodies (anti-phospho-BTK (Tyr223), anti-total BTK)
- Secondary antibody (HRP-conjugated)
- Chemiluminescent substrate
- Western blotting equipment

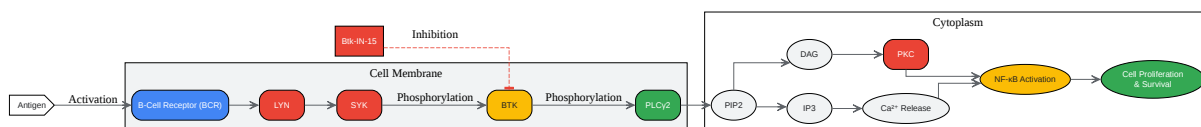
Procedure:

- Treat the cells with various concentrations of **Btk-IN-15** for a specified time (e.g., 2 hours).
- Lyse the cells and collect the protein lysates.

- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane and incubate with the primary antibodies overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Detect the protein bands using a chemiluminescent substrate and an imaging system.
- Quantify the band intensities to determine the inhibition of BTK phosphorylation.

Visualizations

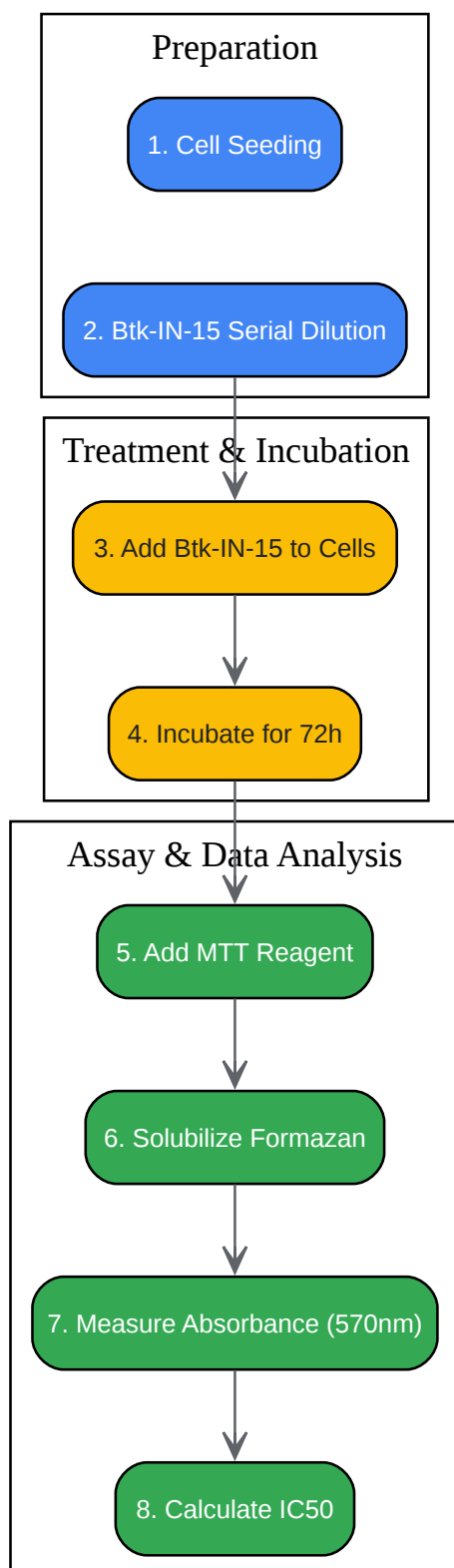
BTK Signaling Pathway



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Caption: Simplified BTK signaling pathway and the inhibitory action of **Btk-IN-15**.

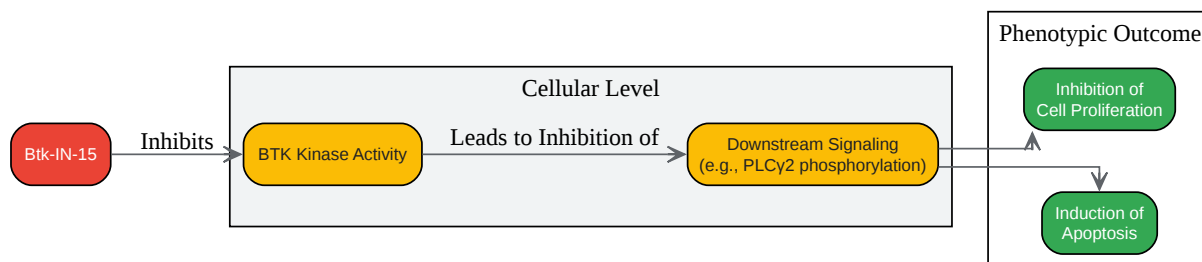
Experimental Workflow for IC₅₀ Determination



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Caption: Workflow for determining the IC₅₀ of **Btk-IN-15** using an MTT assay.

Logical Relationship of Btk-IN-15 Mechanism of Action



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Caption: Logical flow of **Btk-IN-15**'s mechanism from target inhibition to cellular effects.

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